

Introduction: The Versatility of Diethyl Malonate Scaffolds

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N,N-bis(2-ethylhexyl)-2,2-dimethylpropanamide*

CAS No.: 215394-03-9

Cat. No.: B3116272

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Diethyl malonate and its derivatives represent a cornerstone in synthetic organic chemistry, particularly within the realm of medicinal chemistry and drug development. The reactivity of the central methylene group, flanked by two electron-withdrawing ester functionalities, provides a versatile platform for the construction of a wide array of carbocyclic and heterocyclic structures that are prevalent in pharmacologically active molecules. This guide will delve into the core chemical properties, synthesis, and applications of diethyl malonate derivatives, with a particular focus on their role in the synthesis of barbiturates and other therapeutic agents. We will explore the fundamental principles that make these compounds invaluable tools for the modern medicinal chemist.

Physicochemical Properties of Diethyl Malonate

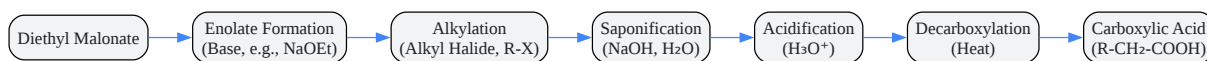
A thorough understanding of the physicochemical properties of the parent compound, diethyl malonate, is essential for its effective application in synthesis. These properties dictate reaction conditions, purification strategies, and potential metabolic pathways of its derivatives.

Property	Value
IUPAC Name	Diethyl propanedioate
CAS Number	105-53-3
Molecular Formula	C ₇ H ₁₂ O ₄
Molecular Weight	160.17 g/mol
Appearance	Colorless liquid
Boiling Point	199.3 °C
Melting Point	-50 °C
Solubility in Water	2.08 g/100 mL at 20 °C
Acidity (pKa)	~13

The relatively low pKa of the α -hydrogen is a key feature, allowing for easy deprotonation and subsequent alkylation or acylation, which is the foundation of malonic ester synthesis.

The Chemical Structure of Diethyl Malonate

The structure of diethyl malonate is characterized by a central methylene group activated by two adjacent ethyl ester groups. This arrangement is crucial for its reactivity.



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Caption: Workflow of the malonic ester synthesis.

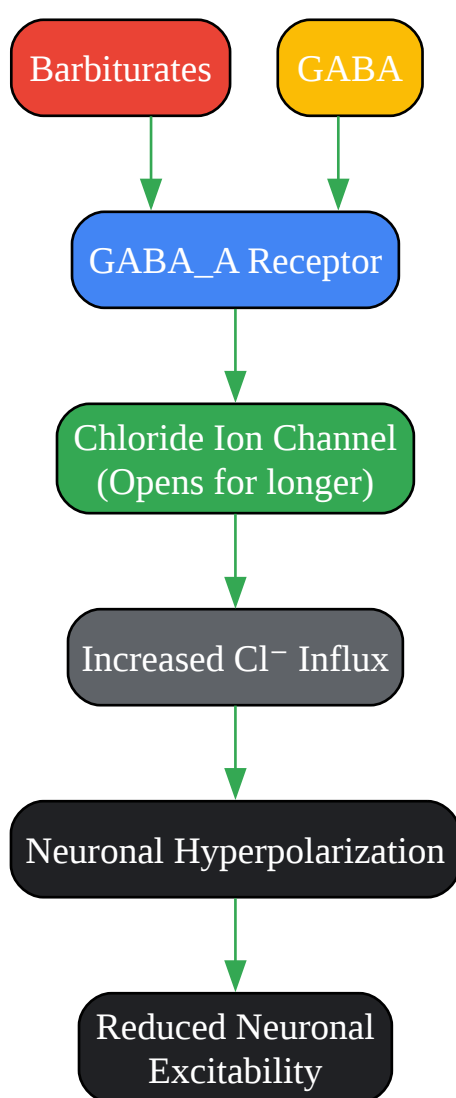
Application in Drug Development: Synthesis of Barbiturates

A prominent application of diethyl malonate derivatives in medicinal chemistry is the synthesis of barbiturates, a class of drugs that act as central nervous system depressants.

The synthesis involves the condensation of a disubstituted diethyl malonate with urea, in the presence of a strong base like sodium ethoxide. The two substituents on the malonic ester determine the properties of the resulting barbiturate.

Signaling Pathway of Barbiturates

Barbiturates exert their effects by potentiating the action of the neurotransmitter gamma-aminobutyric acid (GABA) at the GABA(_A) receptor. This leads to an increased influx of chloride ions into the neuron, resulting in hyperpolarization and reduced neuronal excitability.



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